

# Application Notes and Protocols for Carumonam Sodium Susceptibility Testing

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## Compound of Interest

Compound Name: Carumonam Sodium

Cat. No.: B1668588

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## Introduction to Carumonam Sodium

**Carumonam Sodium** is a monobactam antibiotic effective against a wide range of Gram-negative bacteria.[1] It belongs to the  $\beta$ -lactam class of antibiotics and exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall.[2] Specifically, **Carumonam Sodium** binds to penicillin-binding proteins (PBPs), which are essential enzymes in the final steps of peptidoglycan synthesis. This inhibition leads to the weakening of the cell wall and subsequent cell lysis. Due to its stability against many  $\beta$ -lactamases, Carumonam remains a valuable agent against resistant bacterial strains. Accurate in vitro susceptibility testing is crucial for determining its potential efficacy in treating bacterial infections.

## Quality Control (QC) Strains and Acceptable Ranges

Standardized quality control procedures are essential to ensure the accuracy and reproducibility of antimicrobial susceptibility testing (AST). The Clinical and Laboratory Standards Institute (CLSI) recommends the use of specific American Type Culture Collection (ATCC) reference strains for monitoring the performance of **Carumonam Sodium** susceptibility tests.

The recommended QC strains and their acceptable zone diameter ranges for the disk diffusion method and minimal inhibitory concentration (MIC) ranges for the broth microdilution method are summarized below.

Table 1: Quality Control Ranges for **Carumonam Sodium** Disk Diffusion Susceptibility Testing (30 µg disk)

Quality Control Strain	ATCC Number	Zone Diameter (mm)
Escherichia coli	25922	30 - 36
Pseudomonas aeruginosa	27853	24 - 32

Data sourced from a study published in the Journal of Clinical Microbiology.[3]

Table 2: Quality Control Ranges for **Carumonam Sodium** Broth Microdilution Susceptibility Testing

Quality Control Strain	ATCC Number	MIC (µg/mL)
Escherichia coli	25922	0.03 - 0.25
Pseudomonas aeruginosa	27853	1.0 - 4.0

Data sourced from a study published in the Journal of Clinical Microbiology.[3]

## Experimental Protocols

The following are detailed protocols for performing **Carumonam Sodium** susceptibility testing using the disk diffusion and broth microdilution methods, based on established CLSI guidelines.

### Protocol 1: Kirby-Bauer Disk Diffusion Method

This method assesses the susceptibility of a bacterial isolate to **Carumonam Sodium** by measuring the diameter of the zone of growth inhibition around a disk impregnated with a specific concentration of the antibiotic.

Materials:

- **Carumonam Sodium** 30 µg disks
- Mueller-Hinton agar (MHA) plates (4 mm depth)

- QC strains: *E. coli* ATCC 25922 and *P. aeruginosa* ATCC 27853
- Test bacterial isolates
- Sterile saline or Mueller-Hinton broth
- 0.5 McFarland turbidity standard
- Sterile cotton swabs
- Incubator ( $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ )
- Calipers or ruler for measuring zone diameters

Procedure:

- Inoculum Preparation:
  - From a pure, overnight culture of the test organism or QC strain, select 3-5 isolated colonies.
  - Suspend the colonies in sterile saline or broth.
  - Adjust the turbidity of the bacterial suspension to match the 0.5 McFarland standard. This corresponds to an approximate inoculum density of  $1-2 \times 10^8$  CFU/mL.
- Inoculation of MHA Plate:
  - Within 15 minutes of preparing the inoculum, dip a sterile cotton swab into the adjusted suspension.
  - Remove excess fluid by pressing the swab against the inside of the tube.
  - Streak the swab evenly over the entire surface of the MHA plate in three directions, rotating the plate approximately  $60^{\circ}$  between each streaking to ensure uniform growth.
  - Allow the plate to dry for 3-5 minutes, but no longer than 15 minutes.
- Application of Antibiotic Disk:

- Using sterile forceps, aseptically place a **Carumonam Sodium** (30 µg) disk onto the inoculated agar surface.
- Gently press the disk down to ensure complete contact with the agar.
- If testing multiple antibiotics, ensure disks are spaced at least 24 mm apart from center to center.
- Incubation:
  - Invert the plates and incubate at  $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$  in ambient air for 16-20 hours.
- Interpretation of Results:
  - After incubation, measure the diameter of the zone of complete growth inhibition (including the disk diameter) to the nearest millimeter using calipers or a ruler.
  - For QC strains, the zone diameters should fall within the ranges specified in Table 1. If the QC results are out of range, the test results for the clinical isolates are considered invalid, and the test should be repeated.

## Protocol 2: Broth Microdilution Method for MIC Determination

This method determines the minimum inhibitory concentration (MIC) of **Carumonam Sodium** that inhibits the visible growth of a bacterial isolate in a liquid growth medium.

Materials:

- **Carumonam Sodium** powder
- Cation-adjusted Mueller-Hinton broth (CAMHB)
- 96-well microtiter plates
- QC strains: E. coli ATCC 25922 and P. aeruginosa ATCC 27853
- Test bacterial isolates

- Sterile saline or CAMHB
- 0.5 McFarland turbidity standard
- Sterile multichannel pipettes and reagent reservoirs
- Incubator ( $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ )
- Plate reader or manual reading mirror

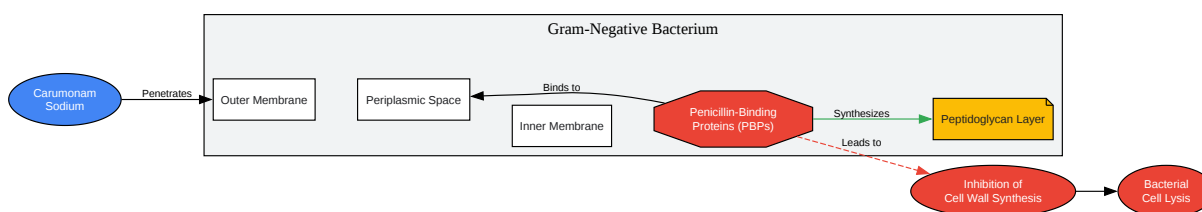
Procedure:

- Preparation of **Carumonam Sodium** Stock Solution:
  - Prepare a stock solution of **Carumonam Sodium** by dissolving the powder in a suitable solvent as recommended by the manufacturer. The final concentration should be high enough to achieve the desired range of dilutions.
- Preparation of Microtiter Plates:
  - Prepare serial two-fold dilutions of **Carumonam Sodium** in CAMHB in a 96-well microtiter plate. A common range to test for Gram-negative bacteria, considering the QC ranges, would be from 0.015 to 128  $\mu\text{g/mL}$ .
  - Each well should contain 100  $\mu\text{L}$  of the diluted antibiotic solution.
  - Include a growth control well containing 100  $\mu\text{L}$  of CAMHB without any antibiotic and a sterility control well with uninoculated CAMHB.
- Inoculum Preparation:
  - Prepare a bacterial suspension with a turbidity equivalent to a 0.5 McFarland standard as described in the disk diffusion protocol.
  - Dilute this suspension in CAMHB to achieve a final inoculum concentration of approximately  $5 \times 10^5$  CFU/mL in each well of the microtiter plate.
- Inoculation of Microtiter Plates:

- Within 15 minutes of its preparation, add 10 µL of the standardized and diluted inoculum to each well of the microtiter plate (except the sterility control well). This will result in a final volume of 110 µL per well.
- Incubation:
  - Cover the plates and incubate at 35°C ± 2°C in ambient air for 16-20 hours.
- Interpretation of Results:
  - Following incubation, determine the MIC by visually inspecting the wells for turbidity or by using a plate reader. The MIC is the lowest concentration of **Carumonam Sodium** that completely inhibits visible growth of the organism.
  - The growth control well should show distinct turbidity, and the sterility control well should remain clear.
  - For the QC strains, the MIC values must fall within the acceptable ranges specified in Table 2. If the QC results are out of specification, the results for the test isolates are not valid, and the assay should be repeated.

## Visualizations

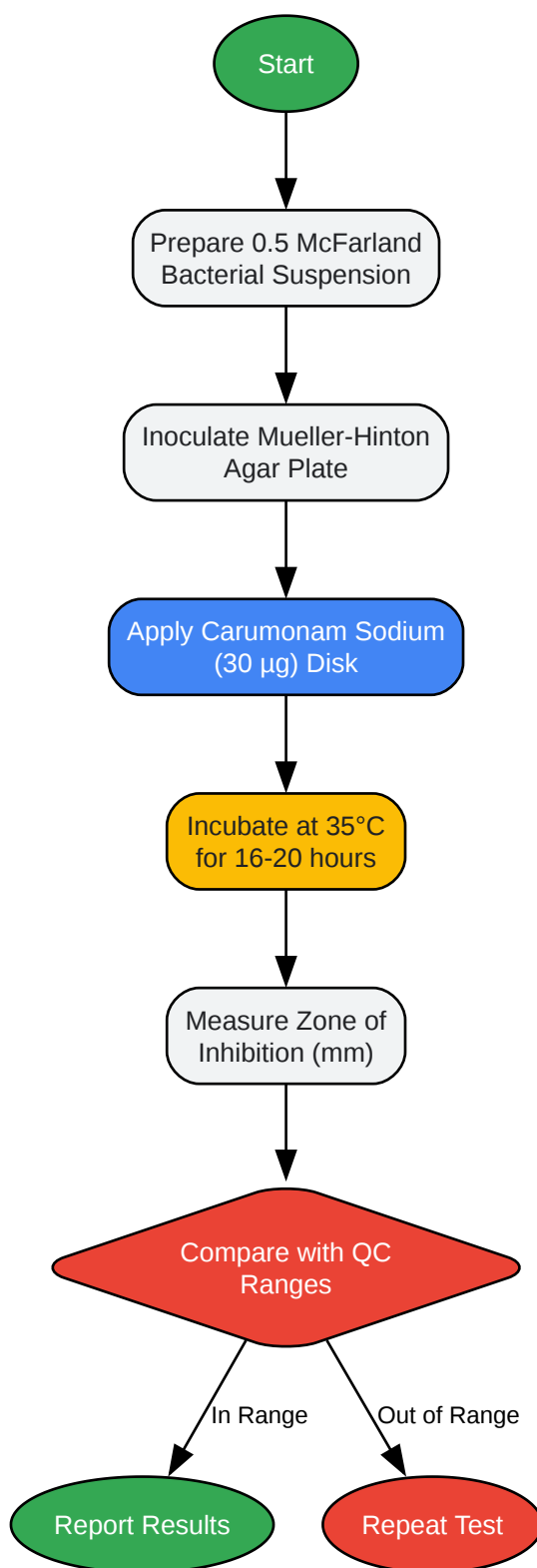
### Mechanism of Action of Carumonam Sodium



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Caption: Mechanism of action of **Carumonam Sodium**.

## Experimental Workflow for Disk Diffusion Susceptibility Testing

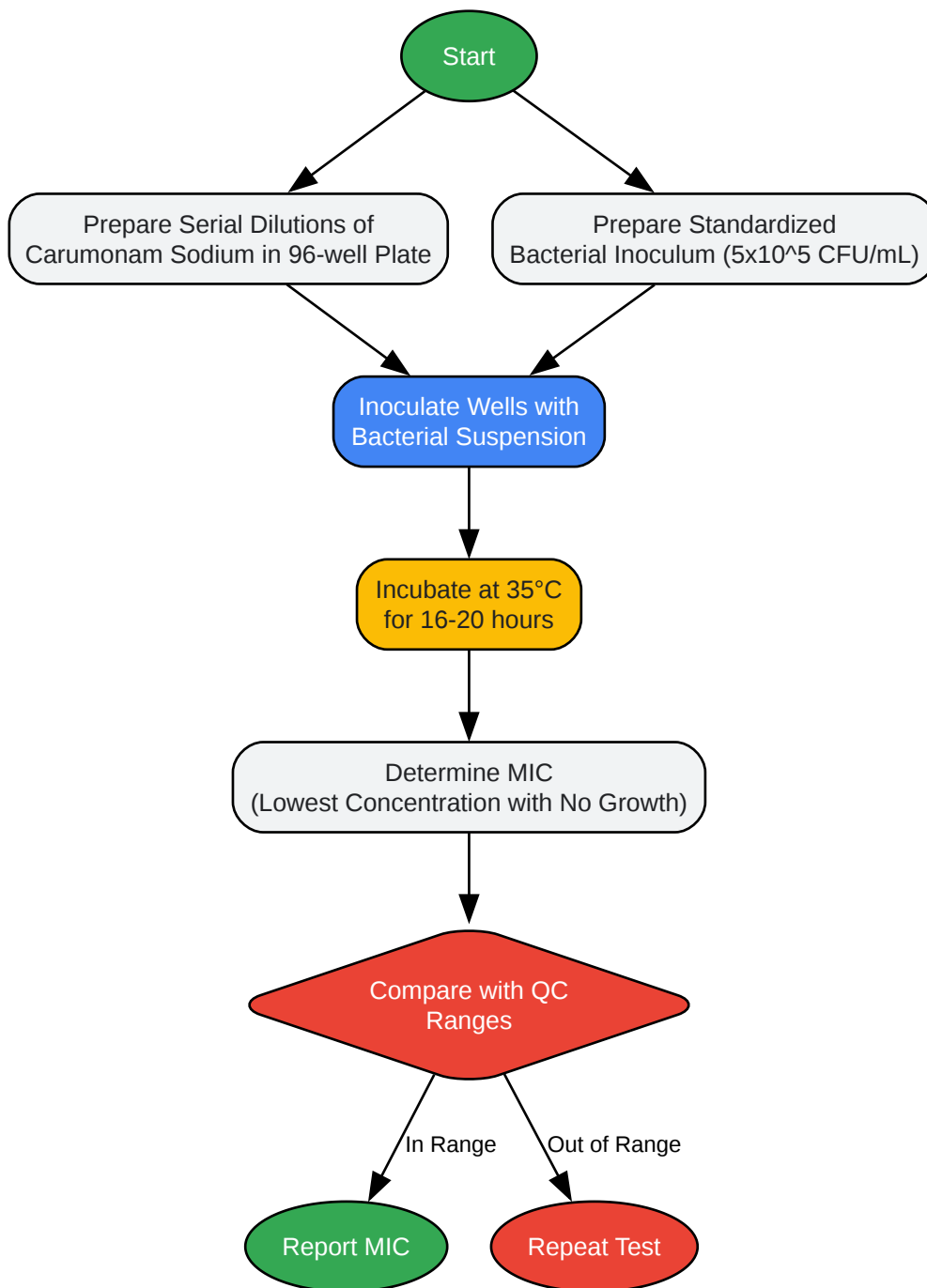


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Caption: Workflow for disk diffusion susceptibility testing.



## Experimental Workflow for Broth Microdilution MIC Testing



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Caption: Workflow for broth microdilution MIC testing.

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## References

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